

# The Discovery and Enduring Legacy of Direct Blue 86: A Technical Guide

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## Compound of Interest

Compound Name: Direct Blue 86

Cat. No.: B15554617

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## Introduction

**Direct Blue 86** (C.I. 74180) stands as a testament to the enduring utility of phthalocyanine dyes, a class of synthetic colorants renowned for their brilliant hues and exceptional stability. This technical guide provides an in-depth exploration of the discovery, history, chemical properties, synthesis, and applications of **Direct Blue 86**, tailored for researchers, scientists, and professionals in drug development and related fields.

## A Serendipitous Discovery and the Rise of Phthalocyanines

The history of **Direct Blue 86** is intrinsically linked to the discovery of its parent chromophore, copper phthalocyanine. The journey began with a series of fortuitous observations. In 1907, an unidentified blue compound was first reported.<sup>[1]</sup> However, the true breakthrough occurred in 1927 when Swiss researchers, while attempting to synthesize phthalonitrile from o-dibromobenzene and copper(I) cyanide, serendipitously produced an intensely blue and remarkably stable byproduct: copper phthalocyanine.<sup>[1]</sup>

Almost concurrently, in 1928, chemists at Scottish Dyes Ltd. (a precursor to ICI) observed the formation of a blue iron-containing impurity during the production of phthalimide.<sup>[1]</sup> This "impurity" was later identified as iron phthalocyanine. It was the seminal work of Sir Patrick Linstead in 1934 that fully elucidated the chemical and structural properties of these metal phthalocyanine complexes.<sup>[1]</sup>

The commercial potential of these vibrant and robust pigments was quickly recognized. Imperial Chemical Industries (ICI) in Great Britain and I.G. Farbenindustrie in Germany began producing copper phthalocyanine pigments in 1935, followed by DuPont in the United States in 1937. The inherent insolubility of copper phthalocyanine made it an excellent pigment, but its application as a textile dye required chemical modification to impart water solubility. This led to the development of sulfonated derivatives, giving rise to a new class of direct dyes, including the subject of this guide, **Direct Blue 86**.

## Chemical and Physical Properties of Direct Blue 86

**Direct Blue 86** is the disodium salt of sulfonated copper phthalocyanine. Its properties are a direct consequence of its unique molecular structure, which features a central copper ion chelated within a large aromatic macrocycle.

### Chemical Identification

Property	Value
CI Name	Direct Blue 86
CI Number	74180
CAS Number	1330-38-7
Molecular Formula	C <sub>32</sub> H <sub>14</sub> CuN <sub>8</sub> Na <sub>2</sub> O <sub>6</sub> S <sub>2</sub>
Molecular Weight	780.16 g/mol
IUPAC Name	copper;disodium;2,11,20,29,38,40-hexaza-37,39-diazanidanonacyclo[28.6.1.1 <sup>3,10</sup> .1 <sup>12,19</sup> .1 <sup>21,28</sup> .0 <sup>4,9</sup> .0 <sup>13,18</sup> .0 <sup>22,27</sup> .0 <sup>31,36</sup> ]tetraconta-1(36),2,4(9),5,7,10(40),11,13,15,17,19,21(38),22(27),23,25,28,30,32,34-nonadecaene-6,24-disulfonate

### Physical Properties

Property	Description
Appearance	Dark blue to black powder
Solubility	Soluble in water. Solubility increases with temperature: 40 g/L at 60°C and 80 g/L at 97°C. <a href="#">[2]</a> Slightly soluble in ethanol and acetone.
Color in Solution	Forms a bright, greenish-blue or lake blue solution in water. <a href="#">[2]</a>
Behavior in Acid	In concentrated sulfuric acid, it appears yellow-green. Upon dilution, the color changes to a greenish-blue with the formation of a precipitate. <a href="#">[2]</a>

## Fastness Properties

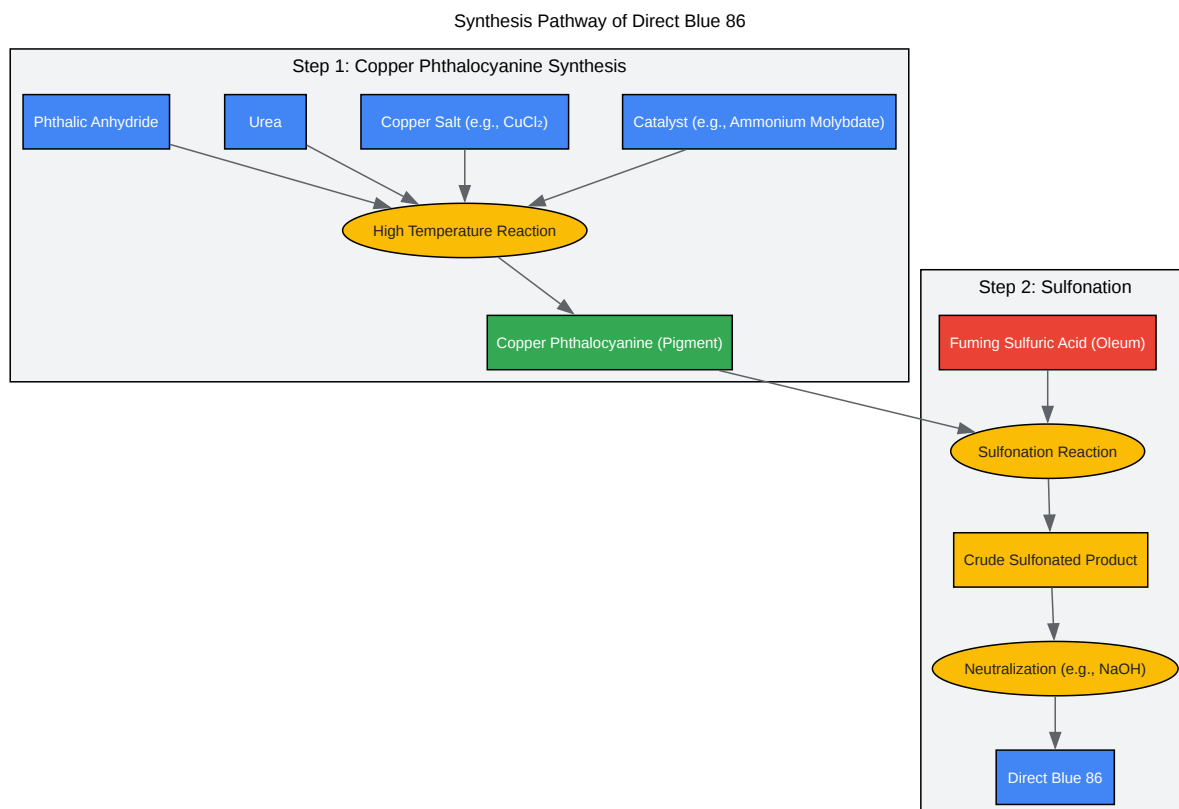
The fastness properties of a dye are crucial for its application, indicating its resistance to various environmental factors.

Fastness Property	Rating (ISO)
Light Fastness	6-7
Washing Fastness (Fading)	2
Washing Fastness (Staining)	2
Acid Resistance	3
Alkali Resistance	3

Note: Fastness properties can vary depending on the dyeing process and the substrate.

## Synthesis of Direct Blue 86

The synthesis of **Direct Blue 86** is a two-step process. The first step involves the synthesis of the copper phthalocyanine pigment, followed by its sulfonation to render it water-soluble.



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### Synthesis Pathway of **Direct Blue 86**

## Experimental Protocol: Synthesis of Copper Phthalocyanine

This protocol describes a common laboratory-scale synthesis of copper phthalocyanine.

### Materials:

- Phthalic anhydride
- Urea
- Anhydrous copper(II) chloride
- Ammonium molybdate (catalyst)
- High-boiling point solvent (e.g., nitrobenzene or trichlorobenzene)
- Methanol
- Dilute hydrochloric acid
- Dilute sodium hydroxide solution

### Procedure:

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a thermometer, and a reflux condenser, add phthalic anhydride, urea, anhydrous copper(II) chloride, and a catalytic amount of ammonium molybdate in a suitable molar ratio (e.g., 4:8:1:0.01).
- Add the high-boiling point solvent to the flask.
- Heat the reaction mixture with stirring to approximately 180-200°C.
- Maintain this temperature for 4-6 hours. The color of the reaction mixture will gradually turn deep blue as the copper phthalocyanine precipitates.
- After the reaction is complete, cool the mixture to room temperature.

- Filter the crude copper phthalocyanine pigment and wash it sequentially with methanol to remove the solvent and unreacted starting materials.
- Wash the pigment with hot dilute sodium hydroxide solution to remove any unreacted phthalic anhydride.
- Wash with hot dilute hydrochloric acid to remove any residual metal salts.
- Finally, wash the pigment with hot water until the filtrate is neutral.
- Dry the purified copper phthalocyanine pigment in an oven at 80-100°C.

## Experimental Protocol: Sulfonation of Copper Phthalocyanine to Direct Blue 86

This protocol outlines the sulfonation process to convert the insoluble pigment into the water-soluble **Direct Blue 86** dye.

### Materials:

- Purified copper phthalocyanine
- Fuming sulfuric acid (oleum, 20-30% SO<sub>3</sub>)
- Ice
- Sodium chloride
- Sodium hydroxide solution

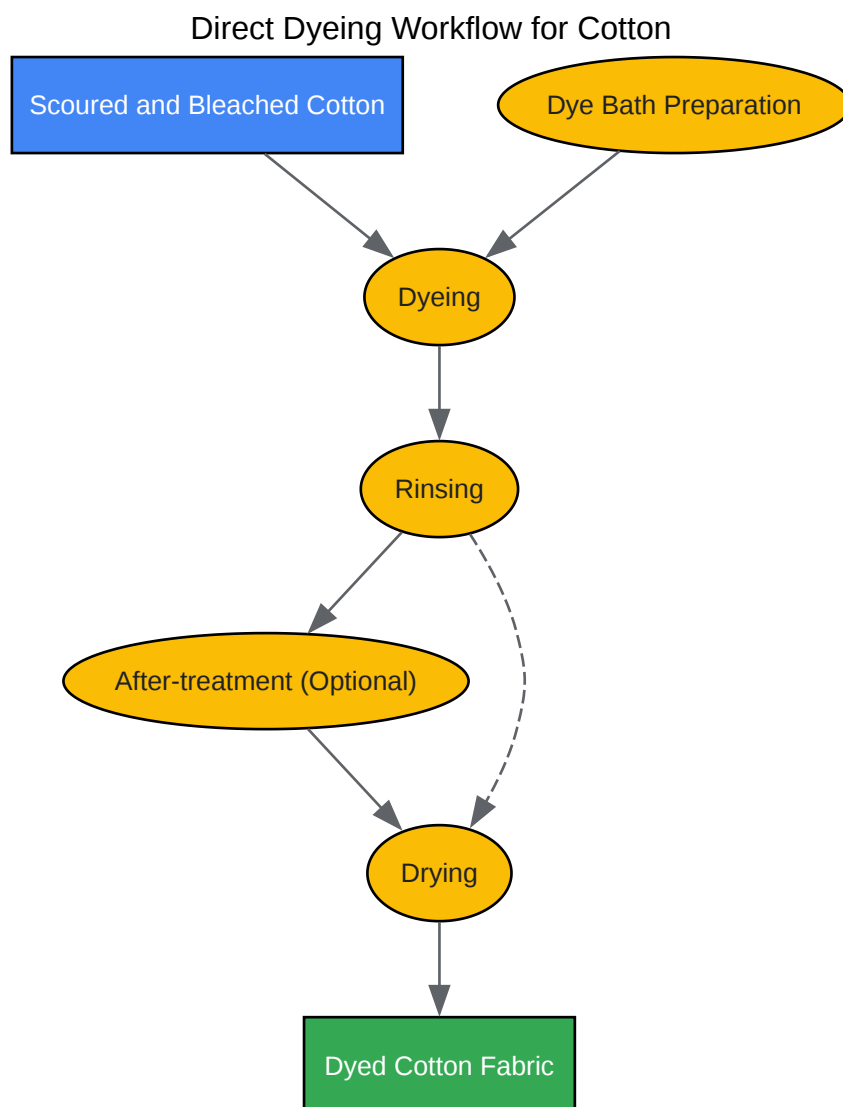
### Procedure:

- In a jacketed glass reactor equipped with a mechanical stirrer and a thermometer, carefully add fuming sulfuric acid.
- While stirring and maintaining the temperature between 50-60°C, slowly add the dry, purified copper phthalocyanine powder to the oleum. The addition should be done in small portions to control the exothermic reaction.

- After the addition is complete, continue to stir the reaction mixture at 50-60°C for 10-15 hours.
- Monitor the progress of the reaction by taking a small aliquot, quenching it in water, and observing its solubility. The reaction is complete when the product is fully water-soluble.
- Carefully and slowly pour the reaction mixture onto a large amount of crushed ice with vigorous stirring to quench the reaction and dilute the acid.
- Neutralize the acidic solution by the slow addition of a concentrated sodium hydroxide solution while keeping the temperature low with an ice bath. Adjust the pH to approximately 7.0-7.5.
- Precipitate the **Direct Blue 86** dye by adding sodium chloride to the neutralized solution (salting out).
- Filter the precipitated dye and wash it with a saturated sodium chloride solution to remove inorganic impurities.
- Dry the purified **Direct Blue 86** dye.

## Application in Dyeing

**Direct Blue 86** is primarily used for dyeing cellulosic fibers such as cotton, viscose, and paper due to its ability to form hydrogen bonds and van der Waals forces with the cellulose polymer.



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## References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
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